

Acid Green 28: A Technical Overview of an Industrial Dye

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Compound of Interest

Compound Name: Acid Green 28

Cat. No.: B1175345

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CAS Number: 12217-29-7 Molecular Formula: $C_{34}H_{32}N_2Na_2O_{10}S_2$

Acid Green 28 is a synthetic organic compound, classified as an anthraquinone dye, primarily utilized in various industrial applications for its vibrant green coloration. This technical guide synthesizes the available information on its chemical properties, manufacturing, and safety, while also addressing the notable absence of its application in biological research and drug development based on publicly accessible data.

Chemical and Physical Properties

Acid Green 28 is a water-soluble anionic dye.[1] The presence of sulfonic acid groups in its structure facilitates its solubility in aqueous media.[2] It is typically supplied as a green powder. [3] Key quantitative data for **Acid Green 28** are summarized in the table below.

Property	Value	Reference
CAS Number	12217-29-7	[4][5]
Molecular Formula	$C_{34}H_{32}N_2Na_2O_{10}S_2$	[4]
Molecular Weight	738.74 g/mol	[4]
Appearance	Green Powder	[3]

Synthesis and Manufacturing

The synthesis of **Acid Green 28** involves multi-step chemical processes. One documented method starts with 1,4,5,8-Tetrahydroxyanthracene-9,10-dione, which undergoes condensation with 4-Butylaniline.[4][5] This is followed by an oxidation step and subsequent sulfonation using sulfuric acid to introduce the water-solubilizing sulfonic acid groups. The final product is the sodium salt of the sulfonated compound.[4]

A high-level overview of a potential synthesis workflow is presented below.

Caption: A simplified workflow for a potential synthesis route of **Acid Green 28**.

Industrial Applications

The primary use of **Acid Green 28** is as a colorant in the textile and leather industries.[4][5] Its chemical properties make it suitable for dyeing protein fibers such as wool and silk, as well as synthetic polyamides like nylon.[1] It is also used in the formulation of inks and paints.[6]

Safety and Toxicology

According to available Material Safety Data Sheets (MSDS), **Acid Green 28** may cause irritation to the eyes, skin, and respiratory tract.[3] It is listed as harmful if swallowed.[3] The MSDS also notes that the toxicological properties of this substance have not been fully investigated, although "mutagenicity data reported" is mentioned without further details.[3] There is no evidence to suggest it is listed as a carcinogen by major regulatory bodies.[3] Ecological information is largely unavailable, with no data on its toxicity to fish or its persistence and degradability in the environment.[7]

Spectroscopic Data

Detailed spectroscopic data, including UV-Visible, Nuclear Magnetic Resonance (NMR), and Infrared (IR) spectra for **Acid Green 28**, are not readily available in the public domain. While a collection of NIR spectra for various dyes exists, specific data for **Acid Green 28** is not provided.[8]

Status in Biological Research and Drug Development

Despite extensive searches, there is a significant lack of scientific literature detailing the use of **Acid Green 28** in any form of biological research, cellular staining, or drug development. While the broader class of anthraquinone dyes includes some compounds that are used as fluorescent cellular stains and for other biomedical applications, no such applications have been documented for **Acid Green 28** specifically.[9][10]

Consequently, there are no established experimental protocols for its use in a research setting, nor is there any information regarding its interaction with biological signaling pathways. The information available is confined to its industrial applications and basic safety data. Therefore, an in-depth technical guide for researchers and drug development professionals on the biological applications of **Acid Green 28** cannot be compiled from the existing public knowledge base.

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- To cite this document: BenchChem. [Acid Green 28: A Technical Overview of an Industrial Dye]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1175345#acid-green-28-cas-number-12217-29-7\]](https://www.benchchem.com/product/b1175345#acid-green-28-cas-number-12217-29-7)

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